

# 3-Thiazol-2-yl-benzaldehyde CAS number 885465-97-4 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Thiazol-2-yl-benzaldehyde

Cat. No.: B1320473

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An In-depth Technical Guide to **3-Thiazol-2-yl-benzaldehyde** (CAS: 885465-97-4)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **3-Thiazol-2-yl-benzaldehyde**, a heterocyclic building block with potential applications in medicinal chemistry and materials science. This guide consolidates available data, outlines plausible experimental workflows, and illustrates key relationships to support further research and development.

## Core Properties and Identifiers

**3-Thiazol-2-yl-benzaldehyde** is a solid organic compound featuring a benzaldehyde ring substituted with a thiazole group at the meta-position.<sup>[1][2]</sup> Its structure combines the reactive aldehyde functionality with the thiazole motif, a privileged scaffold in medicinal chemistry known for a wide range of biological activities.<sup>[3][4][5]</sup>

## Chemical Identifiers

A consistent and accurate identification of a chemical compound is crucial for research and regulatory purposes. The following table summarizes the key identifiers for **3-Thiazol-2-yl-benzaldehyde**.

Identifier	Value
CAS Number	885465-97-4[6][7][8][9]
IUPAC Name	3-(1,3-thiazol-2-yl)benzaldehyde[8]
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NOS[6][8][9]
SMILES	O=Cc1cccc(c1)-c2nccs2[1][2]
InChI	1S/C10H7NOS/c12-7-8-2-1-3-9(6-8)10-11-4-5-13-10/h1-7H[1][2]
InChI Key	YJMGIEKCDQXKKZ-UHFFFAOYSA-N[1][2][9]

## Physicochemical Properties

The physicochemical properties of a compound are fundamental to understanding its behavior in various experimental and biological systems.

Property	Value
Molecular Weight	189.23 g/mol [2][6][9]
Appearance	Solid[1][2]
Boiling Point	355.8 °C at 760 mmHg[6]
Density	1.269 g/cm <sup>3</sup> [6]
Flash Point	169.0 °C[6]
LogP	2.62[6]
Refractive Index	1.645[6]
PSA (Polar Surface Area)	58.20 Å <sup>2</sup> [6]

## Synthesis and Reactivity

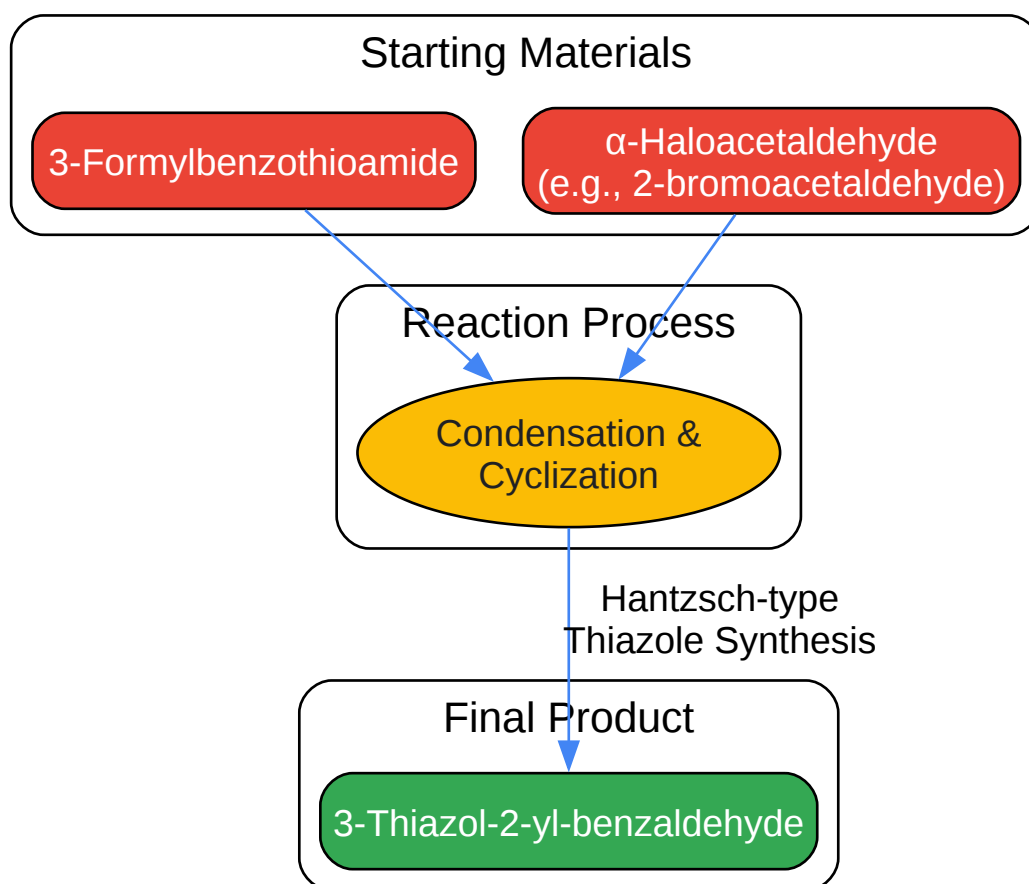
While specific, detailed synthesis protocols for **3-Thiazol-2-yl-benzaldehyde** are not widely published in peer-reviewed literature, its structure suggests plausible synthetic routes based on

established methodologies for thiazole formation.

## Conceptual Synthesis Workflow

A common method for synthesizing 2-substituted thiazoles is the Hantzsch thiazole synthesis or related condensation reactions. A logical approach would involve the reaction of a thioamide with an  $\alpha$ -haloacetyl compound. The following diagram illustrates a conceptual workflow for the synthesis of the target molecule.

### Conceptual Synthesis of 3-Thiazol-2-yl-benzaldehyde



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Caption: Conceptual workflow for the synthesis of **3-Thiazol-2-yl-benzaldehyde**.

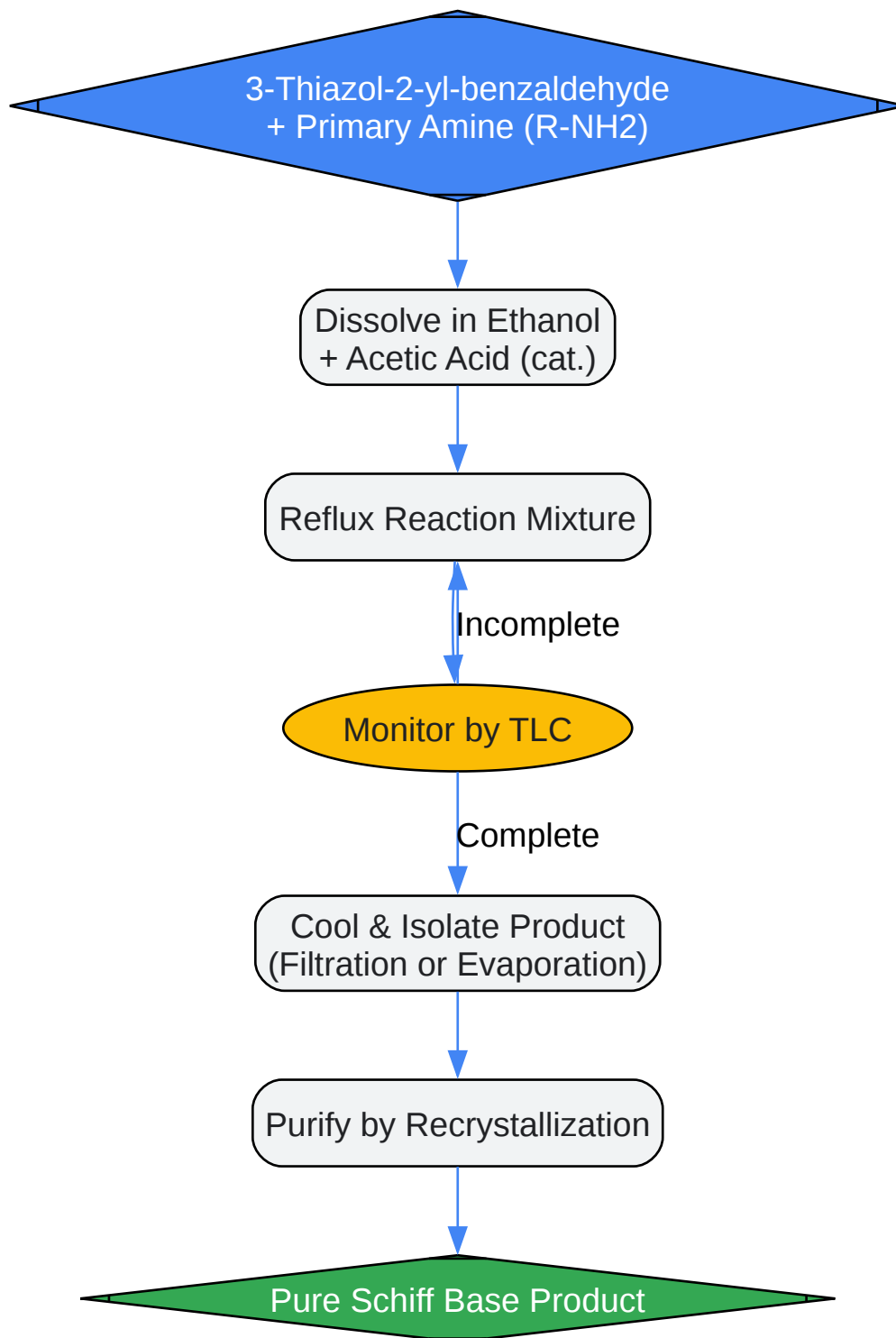
## Experimental Protocol: General Procedure for Schiff Base Formation

The aldehyde group in **3-Thiazol-2-yl-benzaldehyde** is a reactive handle for constructing larger, more complex molecules. A common reaction is the formation of a Schiff base (an imine) through condensation with a primary amine. This is a foundational step in the synthesis of many heterocyclic compounds and potential drug candidates.<sup>[10]</sup>

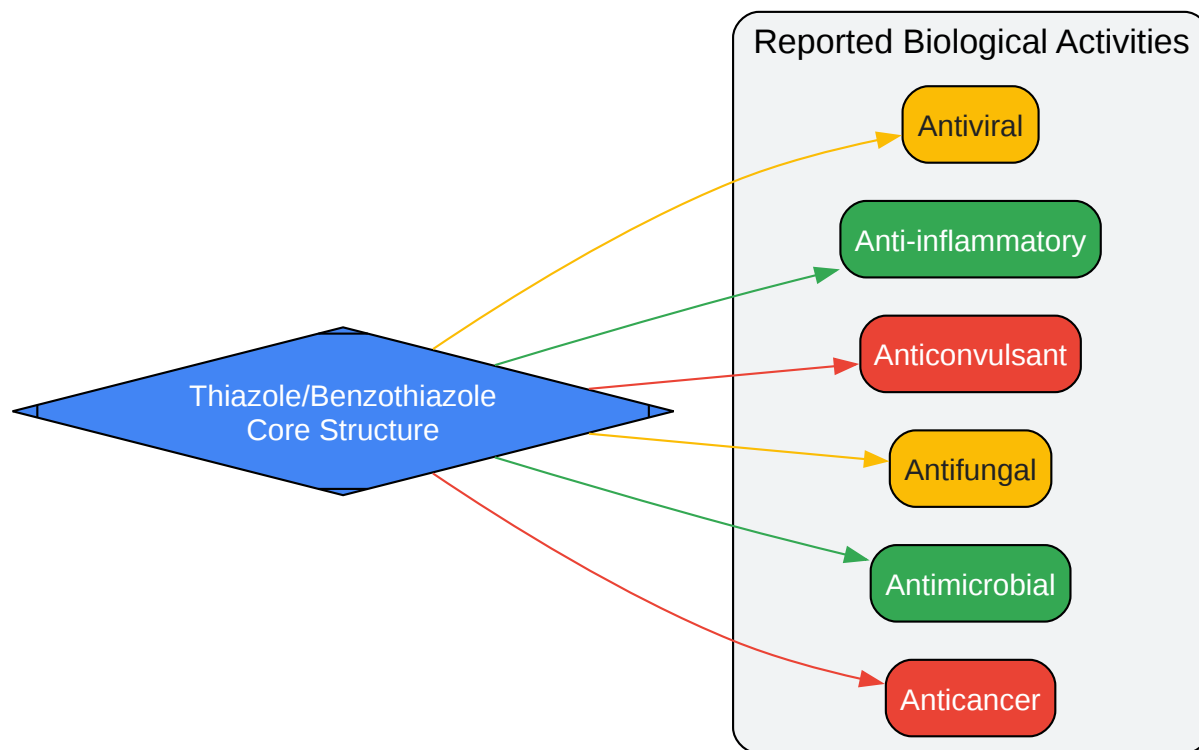
#### Methodology:

- **Dissolution:** Dissolve **3-Thiazol-2-yl-benzaldehyde** (1 equivalent) in a suitable solvent, such as ethanol or methanol (10-20 mL).
- **Addition of Amine:** To this solution, add an equimolar amount of the desired primary amine.
- **Catalysis:** Add a catalytic amount of glacial acetic acid (2-3 drops) to the reaction mixture.
- **Reaction:** Reflux the mixture for a period determined by reaction monitoring (e.g., via Thin Layer Chromatography - TLC).
- **Isolation:** Upon completion, cool the reaction mixture. The Schiff base product may precipitate and can be collected by filtration. If it remains in solution, the solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent.

## Workflow for Schiff Base Formation



## Biological Activities of the Thiazole Scaffold



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- To cite this document: BenchChem. [3-Thiazol-2-yl-benzaldehyde CAS number 885465-97-4 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320473#3-thiazol-2-yl-benzaldehyde-cas-number-885465-97-4-properties]

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